

Personal protective equipment for handling Hesperin

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Compound of Interest

Compound Name: Hesperin

Cat. No.: B1664690

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Essential Safety and Handling Guide for Hesperidin

This guide provides immediate safety, handling, and disposal protocols for Hesperidin, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment.

Chemical and Safety Data Overview

Hesperidin is a flavanone glycoside found in citrus fruits.^[1] While most safety data sheets (SDS) indicate that Hesperidin is not classified as a hazardous substance under GHS and OSHA standards, some sources suggest it may be harmful if swallowed and can cause eye and skin irritation.^{[2][3][4][5][6][7]} Therefore, adopting a cautious approach to handling is recommended. It is a combustible solid, and fine dust particles may form explosive mixtures with air.^[7]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₄ O ₁₅	[1][4]
Molecular Weight	610.56 g/mol	[1][8]
Appearance	Powder, light brown/yellowish	[8]
Melting Point	258 - 262 °C	[8]
Solubility	Very slightly soluble in methanol and ethanol, practically insoluble in water.	[9]
Storage Temperature	2 - 8 °C, in a dry, cool, and well-ventilated place.	[3][4][10]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure and ensuring personal safety.

Equipment	Specifications	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical goggles.	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness).	To prevent skin contact. Gloves should be inspected before use and disposed of properly after handling.[4][6]
Body Protection	Laboratory coat or coveralls.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if dust formation is unavoidable.	To prevent inhalation of fine dust particles.

Safe Handling and Disposal Protocol

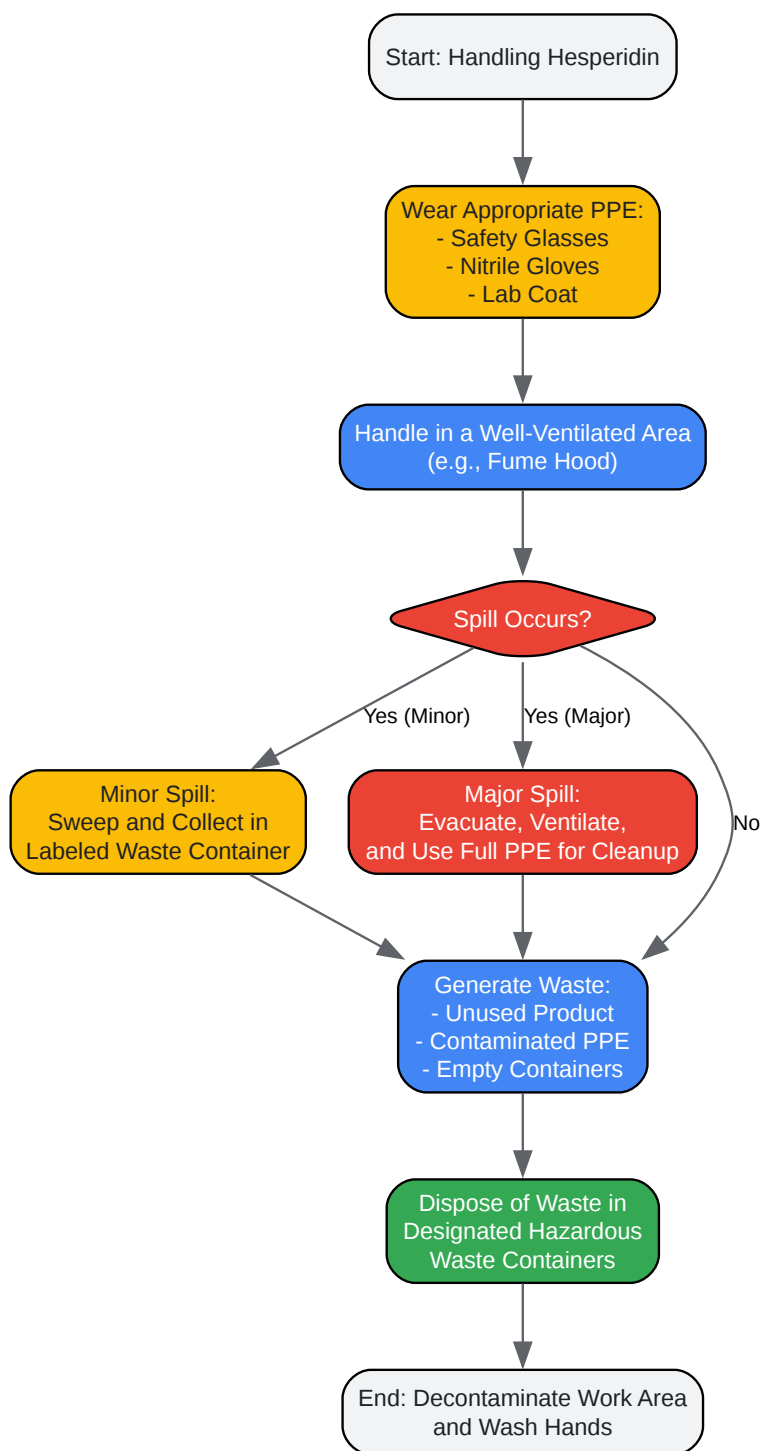
Handling:

- Ventilation: Handle Hesperidin in a well-ventilated area. Use a chemical fume hood if there is a risk of dust generation.[3][4][8]
- Avoiding Dust: Avoid creating dust. Use appropriate tools for handling the solid material.[7][8][10]
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the handling area.[3][4][11]
- Spill Management:
 - Minor Spills: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[8][10]
 - Major Spills: For larger spills, evacuate the area and ensure adequate ventilation. Wear appropriate PPE before cleaning up the spill.[7]

Disposal: All waste must be handled in accordance with local, state, and federal regulations.[7]

- Unused Product: Dispose of unused or expired Hesperidin as chemical waste. Do not dispose of it in regular laboratory trash.
- Contaminated Materials: Dispose of contaminated lab supplies (e.g., gloves, pipette tips, weighing paper) in a designated hazardous waste container.[12]
- Containers: Empty containers may retain product residue. Do not reuse empty containers. Puncture containers to prevent reuse and dispose of them according to regulations.[7][8]

Hesperidin Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of Hesperidin.

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